

An In-depth Technical Guide to FFN270 Hydrochloride: Spectral Properties and Applications

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Compound of Interest

Compound Name: *FFN270 hydrochloride*

Cat. No.: *B11937197*

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FFN270 hydrochloride is a fluorescent false neurotransmitter utilized by researchers for labeling noradrenergic neurons and imaging their synaptic activity.[1] As a fluorescent substrate for both the norepinephrine transporter (NET) and the vesicular monoamine transporter 2 (VMAT2), FFN270 facilitates the visualization of synaptic vesicle content release from specific axonal sites in vivo.[1][2] This guide provides a comprehensive overview of its spectral characteristics, experimental protocols, and mechanism of action for professionals in research, science, and drug development.

Quantitative Data Summary

The physicochemical and spectral properties of **FFN270 hydrochloride** are summarized in the table below for easy reference.

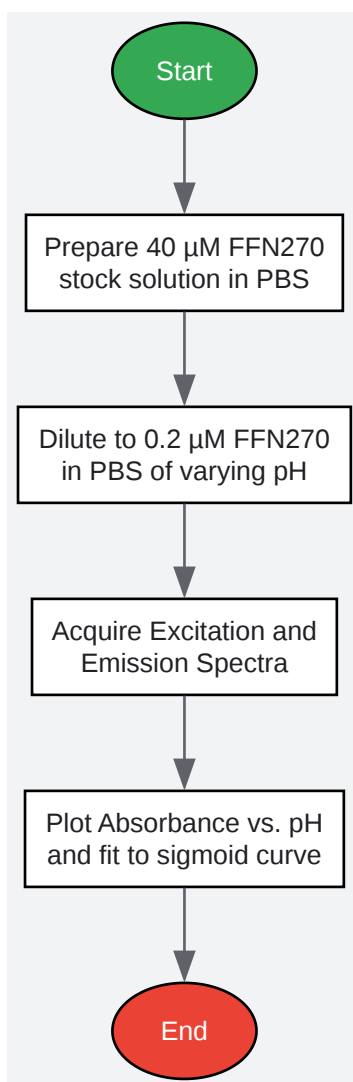
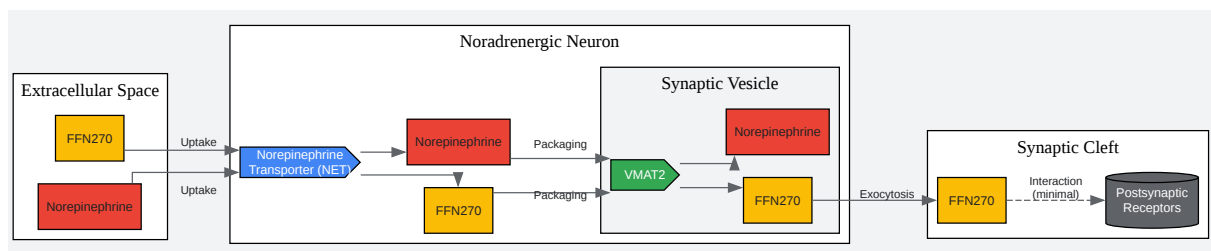
Property	Value	Reference
Chemical Name	3-(2-Aminoethyl)-8-fluoro-7-hydroxy-2H-chromen-2-one hydrochloride	
Molecular Formula	C ₁₁ H ₁₀ FN ₃ ·HCl	[1]
Molecular Weight	259.66 g/mol	[1]
Purity	≥98% to >99.3%	[1][3]
Excitation Maxima	320 nm and 365 nm (pH-dependent)	[1][2][3][4][5]
Emission Maximum	475 nm	[1][2][3][4][5]
Solubility	Soluble to 100 mM in DMSO	[1][3]
Storage	Store at -20°C, protected from light	[1][3]
Appearance	Beige solid	[3]
CAS Number	2341841-05-0	[1][4]

FFN270 hydrochloride exhibits two distinct absorption/excitation maxima that are dependent on the solvent's pH, which allows it to function as a ratiometric fluorescent pH sensor.[2][4][5] At a cytosolic pH of approximately 7.4, the phenolate form of the molecule is predominant, which is significantly brighter than its protonated phenol form.[2]

Mechanism of Action

FFN270 is designed as a fluorescent analog of norepinephrine.[2] Its primary mechanism involves being actively taken up into noradrenergic neurons through the norepinephrine transporter (NET).[2] Once inside the neuron, it is then transported into synaptic vesicles by the vesicular monoamine transporter 2 (VMAT2).[2][3] The accumulation of FFN270 within these vesicles allows for the direct visualization of noradrenergic axons and varicosities.[2] The release of vesicular content during exocytosis can be measured by the destaining of the fluorescent signal, providing a means to study synaptic activity and neurotransmission in real-

time.[2] A screening assay against 54 CNS molecular targets showed no significant binding of FFN270 to other monoamine receptors or transporters.[2]



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